

Reactive Orange 13: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Reactive orange 13

Cat. No.: B1594569

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An In-depth Examination of a Key Single Azo Class Dye

Introduction

Reactive Orange 13, also identified by its Colour Index (C.I.) number 18270 and CAS number 12225-85-3, is a prominent member of the single azo class of reactive dyes.^[1] These dyes are distinguished by the presence of one azo bond ($-N=N-$) acting as the chromophore, which is responsible for their characteristic color. Reactive dyes, in general, are widely utilized in the textile industry for their ability to form strong, covalent bonds with fibers such as cotton, viscose, wool, nylon, and silk, resulting in excellent wash fastness.^{[1][2]} This technical guide provides a comprehensive overview of **Reactive Orange 13**, including its chemical and physical properties, synthesis, application protocols, and toxicological profile, tailored for an audience of researchers, scientists, and professionals in drug development who may encounter this dye in various analytical or toxicological contexts.

Chemical and Physical Properties

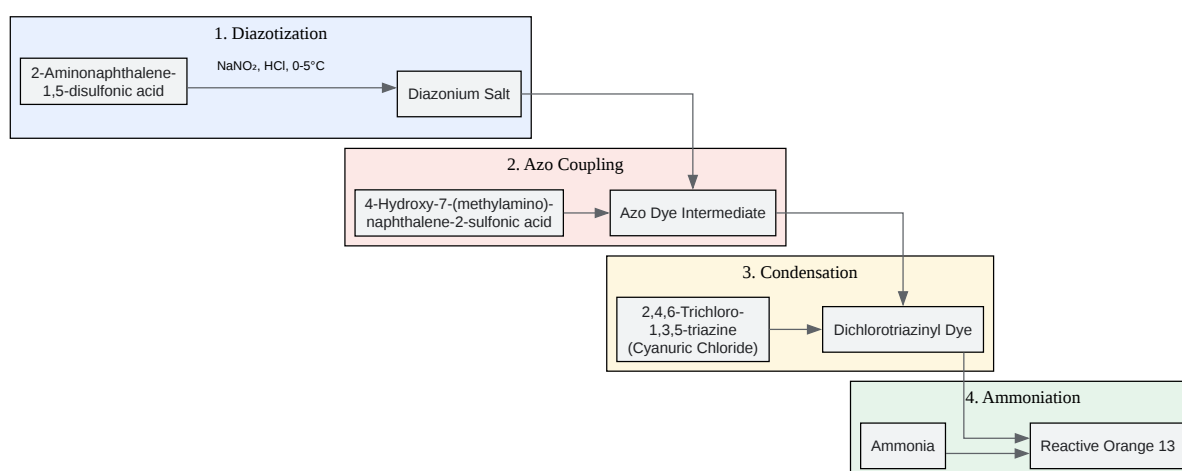
Reactive Orange 13 is an orange powder that is soluble in water.^{[1][2]} Its solubility increases with temperature, being 150 g/L at 20°C and 160 g/L at 50°C.^{[1][2]} The dye presents as a red-light orange hue.^[1] In the presence of iron ions in the dye bath, its color remains largely unchanged, while copper ions can cause a red-darkening of the shade.^{[1][2]}

| Property | Value | Reference |
|----------------------------|---|-----------|
| C.I. Name | Reactive Orange 13 | [1] |
| C.I. Number | 18270 | [1] |
| CAS Number | 12225-85-3 | [1][3][4] |
| Molecular Formula | C ₂₄ H ₁₅ ClN ₇ Na ₃ O ₁₀ S ₃ | [1][3][4] |
| Molecular Weight | 762.04 g/mol | [1][3][4] |
| Molecular Structure Class | Single Azo | [1] |
| Appearance | Orange Powder | [1] |
| Solubility in Water (20°C) | 150 g/L | [1][2] |
| Solubility in Water (50°C) | 160 g/L | [1][2] |

Synthesis of Reactive Orange 13

The manufacturing of **Reactive Orange 13** involves a multi-step chemical synthesis process. While a detailed, step-by-step laboratory protocol is not readily available in public literature, the overall industrial synthesis pathway is well-documented.[1][2] The process can be logically broken down into four key stages: diazotization, coupling, condensation, and ammoniation.

A generalized workflow for the synthesis is presented below. It is important to note that specific reaction conditions such as temperature, pH, and reaction time are critical parameters that would need to be optimized in a laboratory setting.



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A generalized workflow for the synthesis of **Reactive Orange 13**.

Application in Textile Dyeing

Reactive Orange 13 is primarily used for the dyeing and printing of cellulosic fibers like cotton and viscose, as well as protein fibers such as wool and silk, and synthetic fibers like nylon.^[1] The application process for reactive dyes on cotton, a common substrate, involves three main stages: exhaustion of the dye onto the fiber, fixation of the dye to the fiber through a covalent bond, and a final washing step to remove any unfixed dye.

Experimental Protocol: Exhaust Dyeing of Cotton with Reactive Orange 13

This protocol is a generalized procedure for the exhaust dyeing of cotton fabric with a hot-brand reactive dye like **Reactive Orange 13**. The exact concentrations of dye, salt, and alkali will depend on the desired depth of shade.

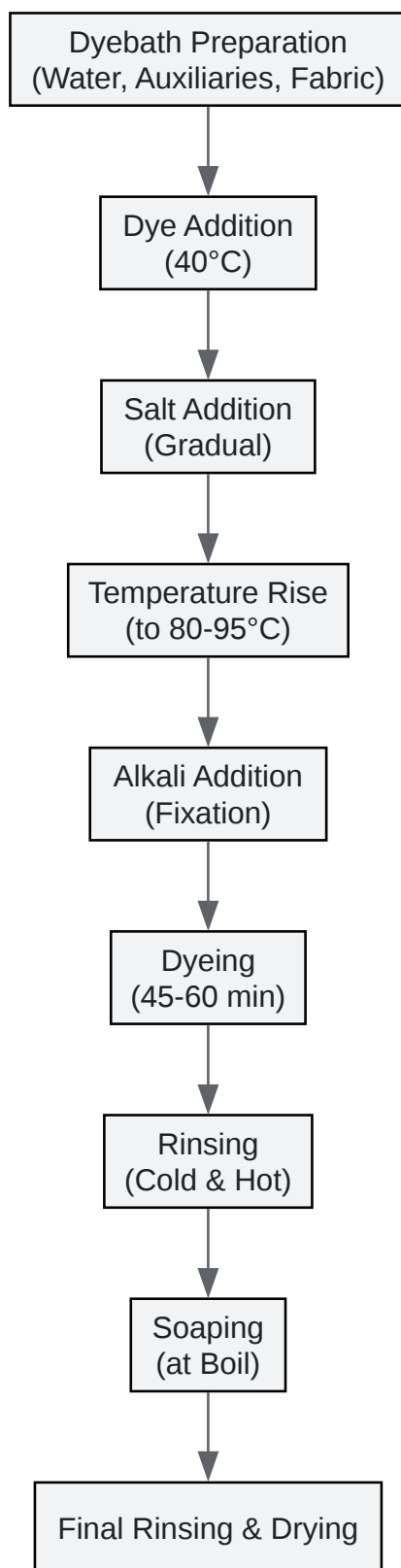
Materials and Reagents:

- Cotton fabric (scoured and bleached)
- **Reactive Orange 13**
- Glauber's salt (Na_2SO_4) or common salt (NaCl)
- Soda ash (Na_2CO_3)
- Wetting agent
- Sequestering agent
- Acetic acid
- Soaping agent
- Laboratory dyeing machine (e.g., a beaker dyer)

Procedure:

- Preparation of the Dyebath:
 - Set the dyebath with the required volume of water to achieve a specific liquor ratio (e.g., 1:20).
 - Add a wetting agent (e.g., 0.5 g/L) and a sequestering agent (e.g., 1.0 g/L) to the bath.
 - Adjust the pH of the bath to be slightly acidic to neutral (pH 6.5-7.0) using acetic acid if necessary.
 - Add the pre-wetted cotton fabric to the dyebath.
- Dye Exhaustion:

- Raise the temperature of the dyebath to 40°C.
- Add the pre-dissolved **Reactive Orange 13** solution to the dyebath.
- Gradually add the required amount of Glauber's salt or NaCl in portions over 20-30 minutes. The salt helps to promote the exhaustion of the dye from the water onto the fiber.
- Slowly raise the temperature of the dyebath to the optimal dyeing temperature for a hot-brand reactive dye, typically around 80-95°C.
- Dye Fixation:
 - After reaching the dyeing temperature and allowing for a period of level dyeing (e.g., 20-30 minutes), add the pre-dissolved soda ash to the dyebath. The alkali raises the pH of the dyebath, which catalyzes the reaction between the reactive group of the dye and the hydroxyl groups of the cellulose, forming a covalent bond.
 - Continue the dyeing process at this temperature for 45-60 minutes to ensure complete fixation.
- Washing and Soaping:
 - Cool the dyebath and drain the liquor.
 - Rinse the dyed fabric thoroughly with cold water to remove loose dye and residual chemicals.
 - Perform a hot rinse.
 - Soap the fabric at or near the boil (e.g., 95°C) for 10-15 minutes with a soaping agent (e.g., 2 g/L) to remove any unfixed dye. This step is crucial for achieving good wash fastness.
 - Rinse the fabric again with hot and then cold water.
 - Dry the dyed fabric.



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A typical workflow for the exhaust dyeing of cotton with **Reactive Orange 13**.

Fastness Properties

The fastness properties of a dye refer to its resistance to various agencies it is likely to encounter during its use, such as washing, light, and perspiration. **Reactive Orange 13** generally exhibits good fastness properties on cotton.

| Fastness Test | Standard | Fading | Staining | Reference |
|----------------------------|-------------|--------------|----------|---------------------|
| Light Fastness | ISO 105 B02 | 4 (red) | - | [1] |
| Oxygen Bleaching | - | 4-5 | 4-5 | [1] |
| Perspiration (Alkaline) | ISO 105 E04 | 4-5 (yellow) | 4 | [1] |
| Perspiration (Acid) | ISO 105 E04 | 4-5 (red) | 5 | [1] |
| Soaping (5g/l, 100°C) | - | 4-5 | 5 | [1] |
| Rubbing (Dry) | ISO 105 X12 | 4 | - | [4] |
| Rubbing (Wet) | ISO 105 X12 | 3 | - | [4] |
| Water (Severe) | ISO 105 E01 | 4-5 | 5 | [4] |
| Chlorinated Water (20mg/l) | ISO 105 E03 | 4-5 | 4-5 | [4] |

Note: Fastness is typically rated on a scale of 1 to 5, where 5 represents the best fastness.

Toxicological Profile

The toxicological properties of textile dyes are of significant concern for both occupational health and consumer safety. For **Reactive Orange 13**, the available information suggests that it may cause irritation to the skin, eyes, and respiratory system upon direct contact.[\[3\]](#)[\[5\]](#) It is recommended to handle the dye powder in a well-ventilated area and to use personal protective equipment such as gloves and safety goggles.[\[3\]](#)[\[5\]](#)

While detailed toxicological studies specifically on **Reactive Orange 13** are not extensively published, the toxicology of azo dyes as a class has been studied. A key concern with some azo dyes is their potential to be cleaved under reductive conditions (for example, by bacteria in the gut or on the skin) to form aromatic amines, some of which are known or suspected carcinogens.[6] However, the toxicological properties of the final dyed textile are different from the dye itself, as the reactive dye is covalently bonded to the fiber and is no longer in its reactive form.

It is important to note that no specific signaling pathways affected by **Reactive Orange 13** have been identified in the literature, as this is not a typical area of investigation for a textile dye. Toxicological assessments for dyes generally focus on acute toxicity, irritation, sensitization, and mutagenicity.[7]

Conclusion

Reactive Orange 13 is a technically important single azo reactive dye with well-defined chemical properties and established applications in the textile industry. Its ability to form covalent bonds with fibers leads to dyed materials with good fastness properties. While it requires careful handling in its powdered form due to potential irritation, its toxicological profile on the finished textile is generally considered to be of low concern. This guide provides a foundational understanding of **Reactive Orange 13** for researchers and scientists who may encounter this dye in their work. Further specific toxicological or mechanistic studies would be required to provide a more in-depth understanding of its biological interactions.

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